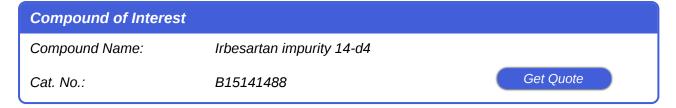


# Unveiling the Profile of Irbesartan Impurity 14d4: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the known chemical properties and analytical methodologies related to **Irbesartan impurity 14-d4**. This deuterated impurity serves as a critical reference standard in the development and quality control of the widely used antihypertensive drug, Irbesartan. Its unique isotopic labeling allows for its use in a variety of analytical applications, including pharmacokinetic studies and as an internal standard for mass spectrometry-based assays.

### **Core Chemical Properties**

**Irbesartan impurity 14-d4**, systematically named 4'-(azidomethyl)-[1,1'-biphenyl]-2-carbonitrile-2',3',5',6'-d4, is a deuterated analog of Irbesartan impurity 14. The incorporation of four deuterium atoms on the biphenyl ring results in a distinct mass signature, facilitating its use in sensitive analytical methods. The fundamental chemical and physical properties of this impurity are summarized below.



Property	Value	Source
Molecular Formula	C14H6D4N4	[1][2]
Molecular Weight	238.29 g/mol	[1][2]
Synonym	4'-(azidomethyl)-[1,1'- biphenyl]-2-carbonitrile- 2',3',5',6'-d4	[2]
CAS Number (non-deuterated)	133690-91-2	[1]
Physical Form	White to Off-White Solid	[2]

## **Analytical Characterization**

The analysis of Irbesartan and its impurities, including the deuterated standard Impurity 14-d4, relies on modern chromatographic and spectroscopic techniques. While specific validated methods for **Irbesartan impurity 14-d4** are not publicly detailed, the general approaches for the parent compound and its related substances provide a framework for its analysis.

#### **High-Performance Liquid Chromatography (HPLC)**

Reverse-phase HPLC is the predominant technique for the separation and quantification of Irbesartan and its impurities. A typical method would involve a C18 or similar column with a mobile phase consisting of an aqueous buffer and an organic modifier like acetonitrile or methanol. Detection is commonly performed using UV spectrophotometry.

#### **Mass Spectrometry (MS)**

Mass spectrometry, often coupled with liquid chromatography (LC-MS), is indispensable for the identification and structural elucidation of impurities. The unique mass of **Irbesartan impurity 14-d4** allows for its precise detection and differentiation from the non-deuterated form and other related substances.

### **Synthesis and Formation Pathway**

The logical pathway for the presence of **Irbesartan impurity 14-d4** is as a synthetic intermediate or a degradation product of deuterated Irbesartan. The non-deuterated analog,



Irbesartan Impurity 14, is a known process impurity in the synthesis of Irbesartan. The diagram below illustrates a plausible synthetic relationship.



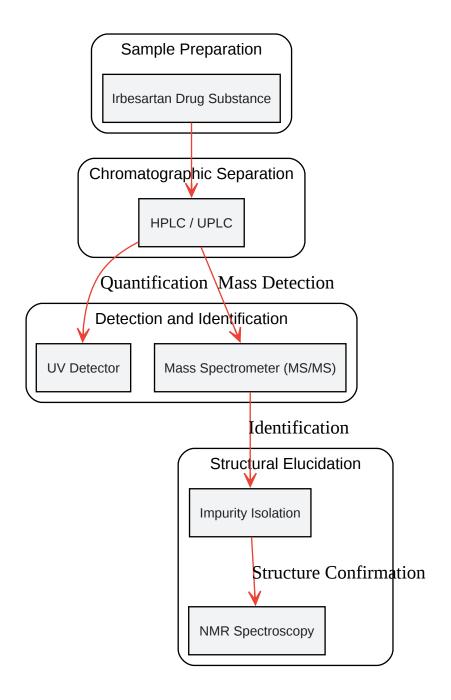
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Caption: Plausible synthetic pathway for deuterated Irbesartan involving Impurity 14-d4.

## **Experimental Workflow for Impurity Identification**

The general workflow for identifying and characterizing an impurity like **Irbesartan impurity 14- d4** in a drug substance involves a multi-step analytical process. This process ensures the structural confirmation and purity assessment of the reference standard.





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Caption: General experimental workflow for impurity identification and characterization.

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